Solvent compatibility guide for Scopolamine N-oxide hydrobromide

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Compound of Interest

Compound Name:	*Scopolamine N-oxide hydrobromide*
CAS No.:	*6106-81-6*
Cat. No.:	*B1200205*

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Technical Support Center: Scopolamine N-oxide Hydrobromide

Topic: Solvent Compatibility & Handling Guide Document ID: TSC-SCOP-NOX-001 Last Updated: February 18, 2026

Executive Summary & Chemical Identity

Warning: Do not confuse **Scopolamine N-oxide Hydrobromide** with its parent compound, Scopolamine Hydrobromide. The N-oxide moiety significantly alters polarity and chemical stability, particularly regarding thermal sensitivity and reduction potential.

- Common Name: **Scopolamine N-oxide hydrobromide**[1]
- Synonyms: Genoscopolamine hydrobromide; Hyoscine N-oxide hydrobromide
- CAS Number: 6106-81-6 (salt/hydrate forms vary; verify specific CoA)

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- Chemical Nature: Quaternary ammonium-like salt (due to HBr protonation) of an amine oxide.
- Primary Application: Muscarinic acetylcholine receptor (mAChR) antagonist; metabolite standard.

Solubility Compatibility Matrix

This guide prioritizes the Hydrobromide (HBr) salt form.[2] If you are using the free base, solubility in alcohols will increase, but water solubility will decrease.

Primary Solvent Ratings

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Solvent	Solubility Rating	Max Conc. (Est.)[3][4][5][6]	Technical Notes
Water	Excellent	~50–100 mg/mL	Preferred solvent. The ionic HBr salt form is highly hydrophilic. Solutions are acidic (pH ~3–4).
DMSO	Good	~80 mg/mL	Best for organic stocks. Hygroscopic nature of DMSO can introduce water over time; use fresh, anhydrous DMSO.
Ethanol	Limited	< 10 mg/mL	Not recommended for high-conc stocks. The salt form dissolves poorly compared to the free base.
Methanol	Moderate	~10–20 mg/mL	Better than ethanol but toxic. Use only if water/DMSO are contraindicated.
Acetone	Poor	Insoluble	Causes immediate precipitation of the salt.
Chloroform	Poor	Insoluble	Typical behavior for hydrobromide salts.

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PBS (pH 7.4)	Good	~10 mg/mL	Use for working solutions only. High salt concentration in PBS can lower saturation point compared to pure water.

Preparation Protocols

Protocol A: Preparation of High-Concentration Stock (50 mM)

Target Audience: In vitro researchers requiring long-term storage.

- Calculate Mass: Use the specific Molecular Weight (MW) from your batch Certificate of Analysis (CoA).
  - Note: MW varies based on hydration (anhydrous ~384.3 g/mol vs. hydrate ~400-418 g/mol).
- Weighing: Weigh the powder into a sterile, amber glass vial (light sensitive).
- Solvent Addition: Add Anhydrous DMSO or Sterile Water.
  - Critical: Do not use PBS for the initial stock; the buffering salts can reduce maximum solubility.
- Dissolution: Vortex vigorously for 30 seconds. If particles persist, sonicate in a water bath at room temperature (20–25°C) for 2 minutes.
  - Warning:Do not heat above 40°C. N-oxides are thermally unstable and can deoxygenate.
- Sterilization (Optional): If using water, filter through a 0.22 µm PVDF or PES membrane. Nylon binds quaternary amines/N-oxides and should be avoided.

Protocol B: In Vivo Formulation (Vehicle Selection)

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Target Audience: Animal researchers.

- Preferred Vehicle: 0.9% Saline.
- Alternative: 5% Glucose (D5W) if pH adjustment is necessary.
- Method:
  - Dissolve pure compound in a small volume of saline (e.g., 10% of final volume).
  - Dilute to final volume.
  - pH Check: The HBr salt will lower the pH. For IP/IV injection, ensure pH > 4.5. If too acidic, neutralize carefully with dilute NaOH, but do not exceed pH 7.5, as alkaline conditions accelerate N-oxide degradation.

Troubleshooting & FAQs

Q1: My solution turned yellow/brown after storage. Is it safe to use?

Status: REJECT.

- Cause: This indicates oxidative degradation or light-induced decomposition. N-oxides can undergo Cope elimination or reduction under stress.
- Action: Discard the solution. Ensure future stocks are stored in amber vials, desiccated, at -20°C.

Q2: Can I heat the solution to speed up dissolution?

Status: CAUTION.

- Risk: N-oxides have a weaker N-O bond compared to other functional groups. Heating >50°C risks deoxygenation, converting the compound back to the parent Scopolamine, which has different potency and pharmacokinetics.
- Solution: Use sonication (ultrasonic bath) instead of heat.

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Q3: Why did the compound precipitate when I added it to my cell culture media?

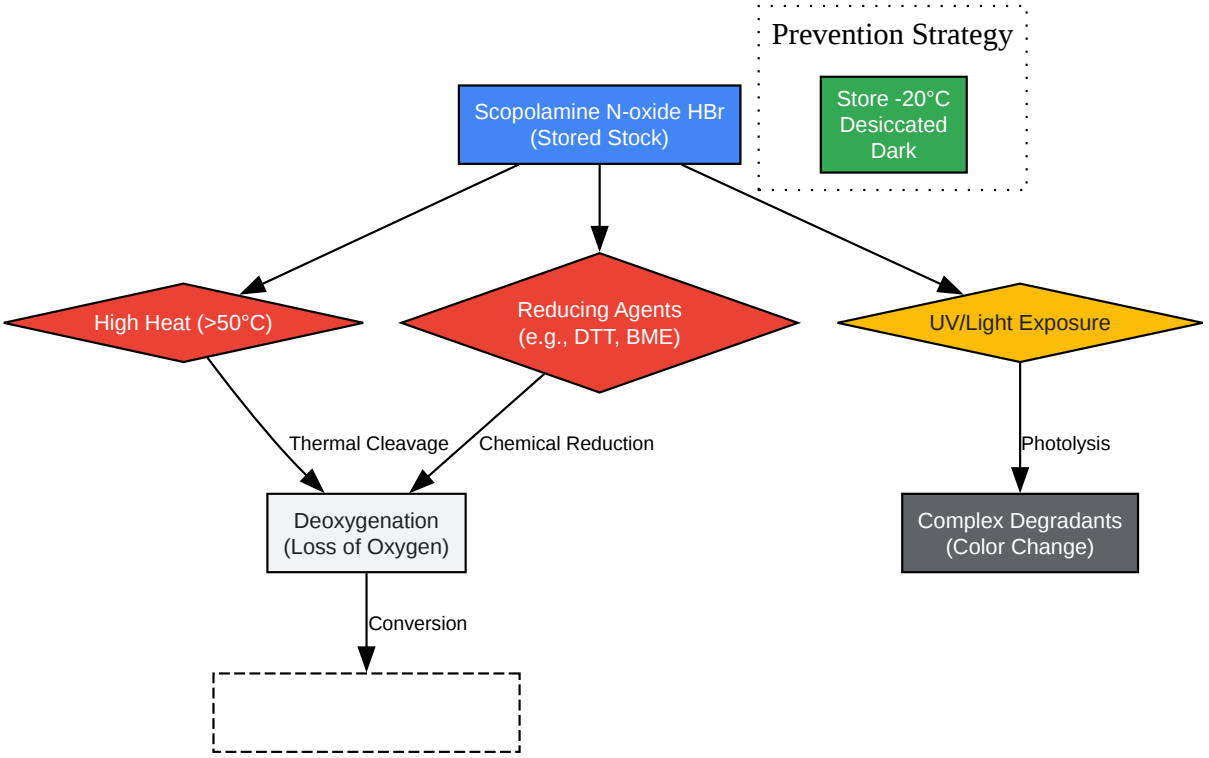
Status: COMMON ERROR.

- Cause: "Salting out" effect.[7] If you dissolved the stock in DMSO and added it to cold media, the sudden change in polarity and temperature can cause shock precipitation.
- Solution:
  - Warm the media to 37°C before addition.
  - Dilute the DMSO stock 1:10 in sterile water before adding to the media (intermediate dilution step).

Stability & Degradation Logic (Visualized)

Understanding the breakdown pathways is critical for data integrity. The diagram below illustrates the specific risks associated with N-oxide handling.

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Figure 1: Stability risk assessment. The primary risk is the reversion to the parent compound (Scopolamine) via deoxygenation, which can skew experimental results by altering receptor binding affinity.

Storage Specifications

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Parameter	Specification	Reason
Temperature	-20°C (Long term)	Slows thermal degradation.
Atmosphere	Inert (Argon/Nitrogen)	Prevents moisture absorption (HBr salts are hygroscopic).
Vial Type	Amber Glass	Prevents photolysis.
Shelf Life	Solid: 2 YearsSolution: 1 Month (-20°C)	N-oxides are less stable in solution than their parent amines.

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